

A Comparative Analysis of N-(4-Hydroxyphenyl)propanamide and Paracetamol for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-(4-Hydroxyphenyl)propanamide

Cat. No.: B195517

[Get Quote](#)

An objective guide for researchers, scientists, and drug development professionals on the comparative analysis of **N-(4-Hydroxyphenyl)propanamide** and its close structural analog, Paracetamol. This document provides a detailed comparison of their chemical structures, mechanisms of action, and toxicological profiles, supported by available data and theoretical structure-activity relationships.

N-(4-Hydroxyphenyl)propanamide, also known as Parapropamol, is a structural analog of the widely used analgesic and antipyretic drug, Paracetamol (N-(4-hydroxyphenyl)acetamide). The key difference between the two molecules is the substitution of the acetyl group in Paracetamol with a propanoyl group in **N-(4-Hydroxyphenyl)propanamide**. This seemingly minor alteration in chemical structure can have significant implications for the compound's pharmacological and toxicological properties. This guide aims to provide a comprehensive comparative analysis of these two compounds, drawing upon existing experimental data for Paracetamol and the limited, yet informative, data available for **N-(4-Hydroxyphenyl)propanamide**, supplemented with insights from structure-activity relationship studies.

Chemical and Physical Properties

A fundamental comparison begins with the basic chemical and physical properties of both compounds. While extensive data is available for Paracetamol, information on **N-(4-Hydroxyphenyl)propanamide** is less comprehensive, primarily found in chemical supplier databases.

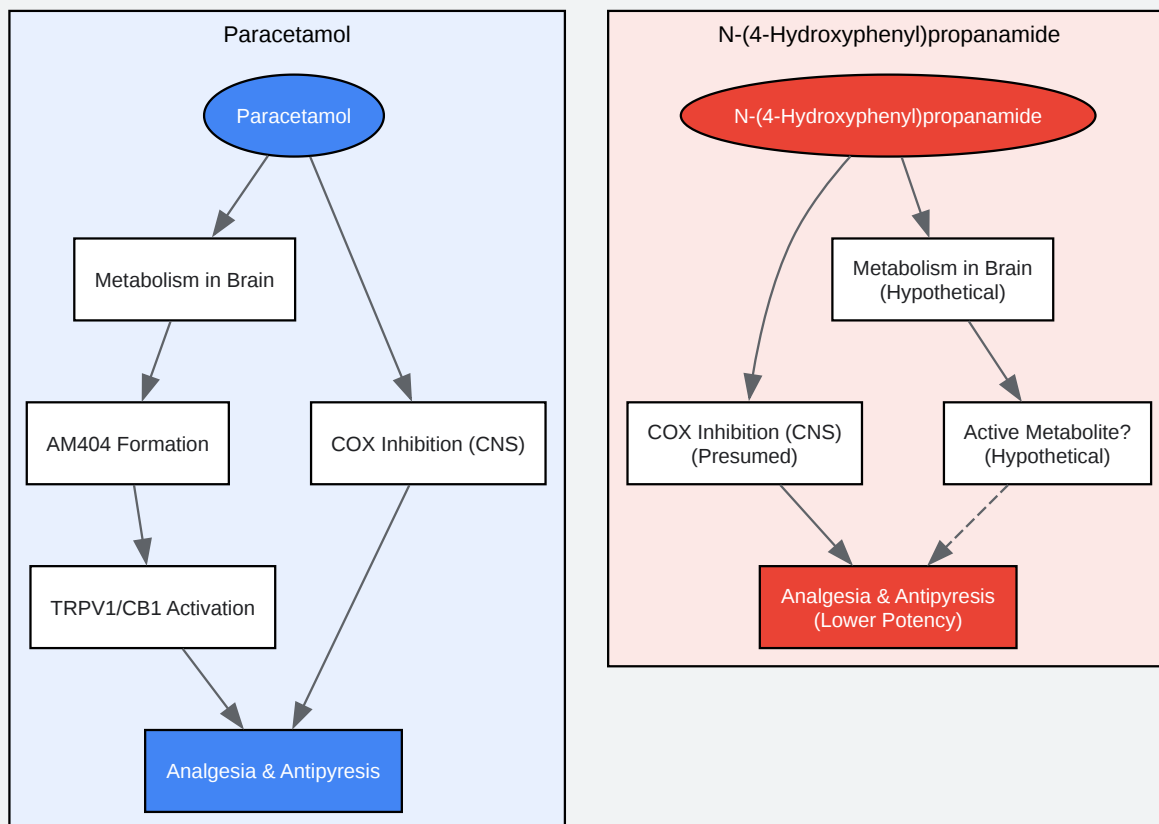
Property	N-(4-Hydroxyphenyl)propanamide	Paracetamol (Acetaminophen)
IUPAC Name	N-(4-hydroxyphenyl)propanamide	N-(4-hydroxyphenyl)acetamide
Other Names	Parapropamol, 4'-Hydroxypropionanilide	Acetaminophen, APAP
CAS Number	1693-37-4[1]	103-90-2
Molecular Formula	C ₉ H ₁₁ NO ₂ [1]	C ₈ H ₉ NO ₂
Molecular Weight	165.19 g/mol [1]	151.16 g/mol
Melting Point	173 °C[1]	169 °C
Boiling Point	389.9 °C[1]	420 °C

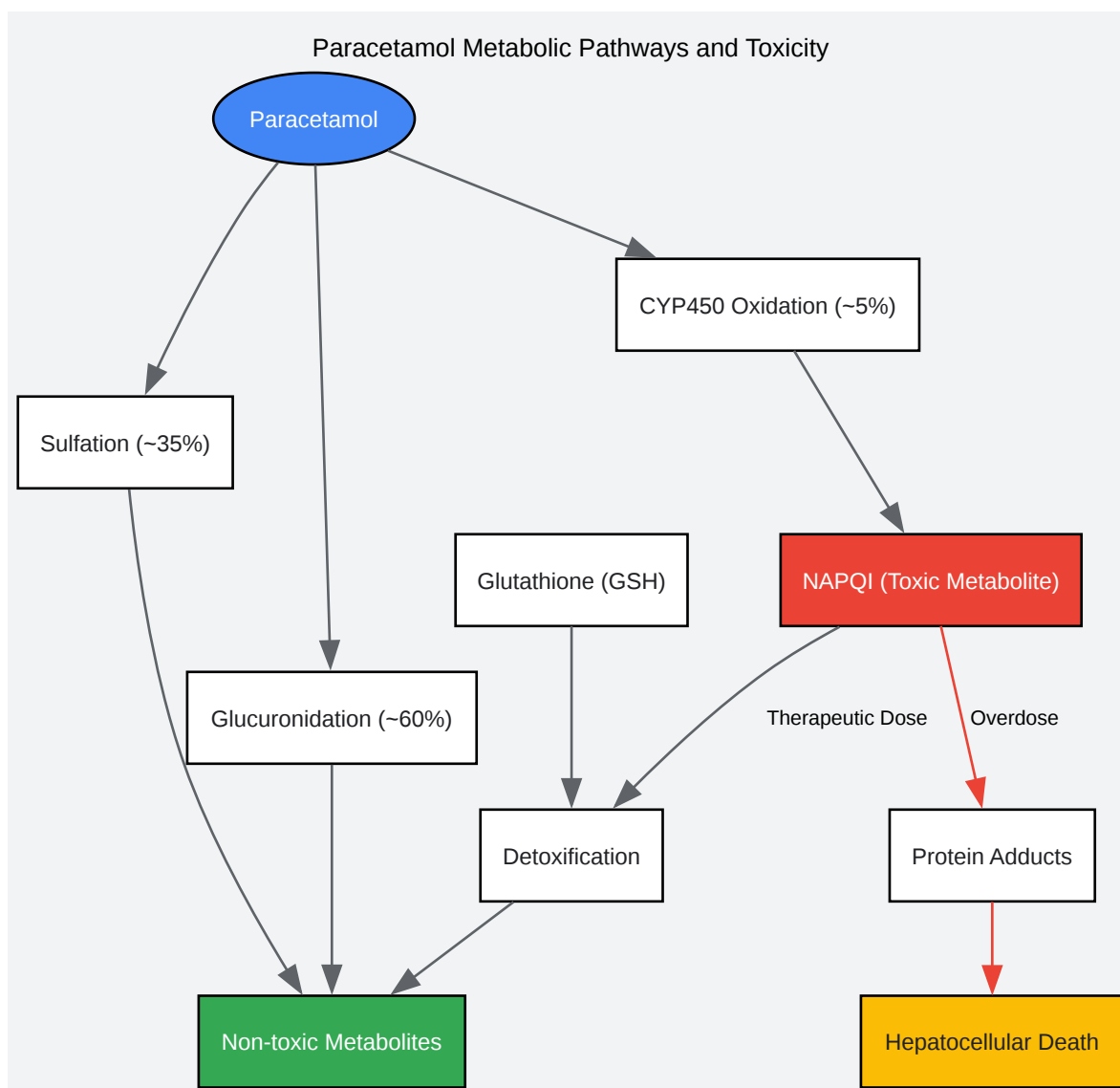
Mechanism of Action: A Tale of Two Analgesics

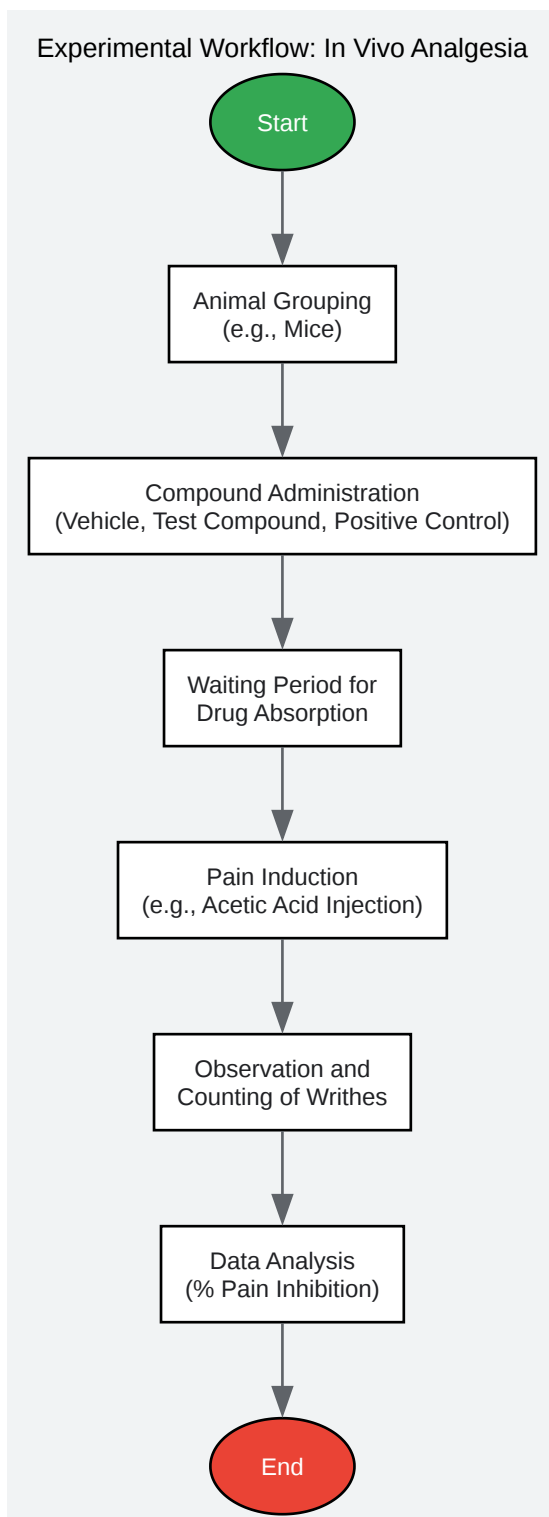
Paracetamol's mechanism of action is complex and not fully elucidated, but it is believed to involve multiple pathways. A primary mechanism is the inhibition of cyclooxygenase (COX) enzymes, particularly COX-2, in the central nervous system (CNS)[2]. This inhibition is thought to be more effective in the low-peroxide environment of the CNS compared to peripheral tissues, which may explain its potent analgesic and antipyretic effects with weaker anti-inflammatory activity[2]. Another significant pathway involves the metabolism of Paracetamol to AM404 in the brain. AM404 is an agonist of the transient receptor potential vanilloid 1 (TRPV1) and cannabinoid CB1 receptors, contributing to its analgesic effects[2].

N-(4-Hydroxyphenyl)propanamide is reported to exhibit analgesic and antipyretic effects similar to Paracetamol, with a proposed mechanism involving the inhibition of prostaglandin synthesis in the central nervous system[3][4]. However, it is suggested to have a lower potency compared to Paracetamol[3]. Due to the structural similarity, it is plausible that **N-(4-Hydroxyphenyl)propanamide** may also be metabolized to a corresponding active metabolite in the brain, although this has not been experimentally verified.

Comparative Mechanism of Action







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. biosynth.com [biosynth.com]
- 2. Paracetamol - Wikipedia [en.wikipedia.org]
- 3. Buy Parapropamol | 1693-37-4 | > 95% [smolecule.com]
- 4. CAS 1693-37-4: parapropamol | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [A Comparative Analysis of N-(4-Hydroxyphenyl)propanamide and Paracetamol for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b195517#comparative-analysis-of-n-4-hydroxyphenyl-propanamide-vs-paracetamol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com